

Propylcyclohexane: A Technical Guide to Safe Handling and Emergency Procedures

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Compound of Interest

Compound Name: *Propylcyclohexane*

Cat. No.: *B167486*

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This in-depth technical guide provides comprehensive safety and handling information for **propylcyclohexane**, a flammable liquid commonly used in research and development settings. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the protection of the surrounding environment. This document outlines the substance's key hazards, proper handling and storage procedures, personal protective equipment requirements, and emergency response protocols.

Chemical and Physical Properties

Propylcyclohexane is a colorless, clear liquid. A summary of its key physical and chemical properties is provided in the table below for easy reference. Understanding these properties is fundamental to assessing and mitigating the risks associated with its handling.

Property	Value	Source
Molecular Formula	C9H18	[1]
Molecular Weight	126.24 g/mol	[1]
Physical State	Liquid (at 20°C)	
Appearance	Colorless, clear liquid	
Boiling Point	155-157°C	
Melting/Freezing Point	-95°C	[2]
Flash Point	35°C (95°F) - closed cup	[3] [4]
Autoignition Temperature	250°C (482°F)	[4]
Lower Flammability Limit	0.85% - 0.9%	[4]
Density	0.793 g/mL at 25°C	[2]
Vapor Pressure	1.2 kPa at 37.7°C / 8.7 mmHg at 37.7°C	
Relative Density	0.79	
Solubility	Insoluble in water. [5] Soluble in alcohol. [5]	

Hazard Identification and Classification

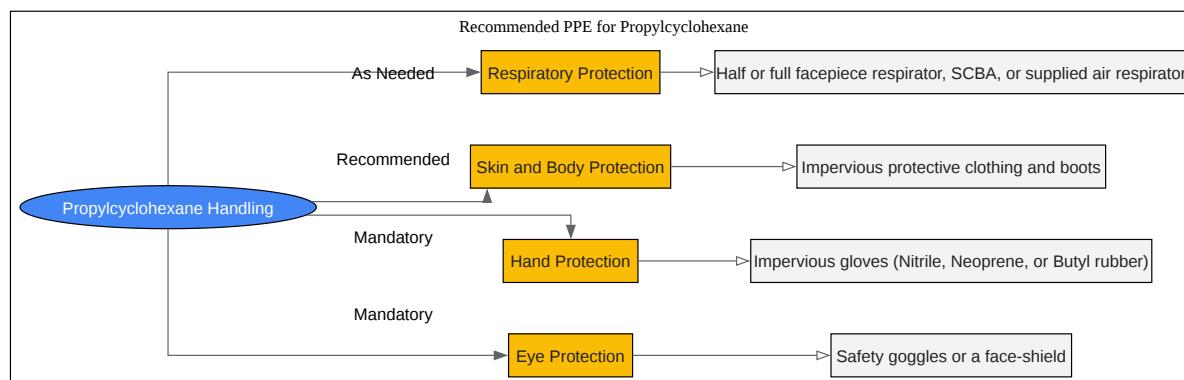
Propylcyclohexane is classified as a flammable liquid and may be fatal if swallowed and enters the airways. It is crucial to understand and respect these hazards to prevent accidents.

- GHS Classification: Flammable Liquid, Category 3.[\[1\]](#)[\[3\]](#)
- Signal Word: Danger
- Hazard Statements:
 - H226: Flammable liquid and vapor.[\[1\]](#)

- H304: May be fatal if swallowed and enters airways.
- Primary Hazards: The main risks associated with **propylcyclohexane** are its flammability and the potential for severe lung damage if aspirated into the lungs.^[1] It may also cause irritation.^[6]

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory to prevent exposure through inhalation, skin contact, and eye contact. The following diagram outlines the recommended PPE for handling **propylcyclohexane**.



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Caption: Recommended Personal Protective Equipment for handling **propylcyclohexane**.

- Eye Protection: Safety goggles are required. A face shield should be used if there is a splash hazard.

- Hand Protection: Wear impervious gloves, such as nitrile, neoprene, or butyl rubber, to prevent skin contact.[\[7\]](#)
- Skin and Body Protection: Impervious protective clothing and boots should be worn as needed to prevent skin exposure.
- Respiratory Protection: If engineering controls are insufficient or in case of a spill, use a NIOSH-approved respirator.[\[8\]](#) Options include a half or full facepiece respirator with an appropriate cartridge, a self-contained breathing apparatus (SCBA), or a supplied-air respirator.

Safe Handling and Storage

Proper handling and storage practices are essential to minimize the risk of fire, explosion, and exposure.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[9\]](#)
- Keep away from open flames, hot surfaces, and all sources of ignition.[\[10\]](#)
- Use only non-sparking tools and explosion-proof equipment.[\[9\]](#)
- Take precautionary measures against static discharge.[\[9\]](#)
- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.[\[9\]](#)
- Wash hands thoroughly after handling.

Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as oxidizing agents.[\[8\]](#)
- Keep containers tightly closed and upright to prevent leakage.[\[10\]](#)

- Store in a designated, labeled area, such as a chemical storage cabinet for flammable liquids.[8]
- The recommended storage temperature is between 15-25°C.[8]

Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

First Aid Measures

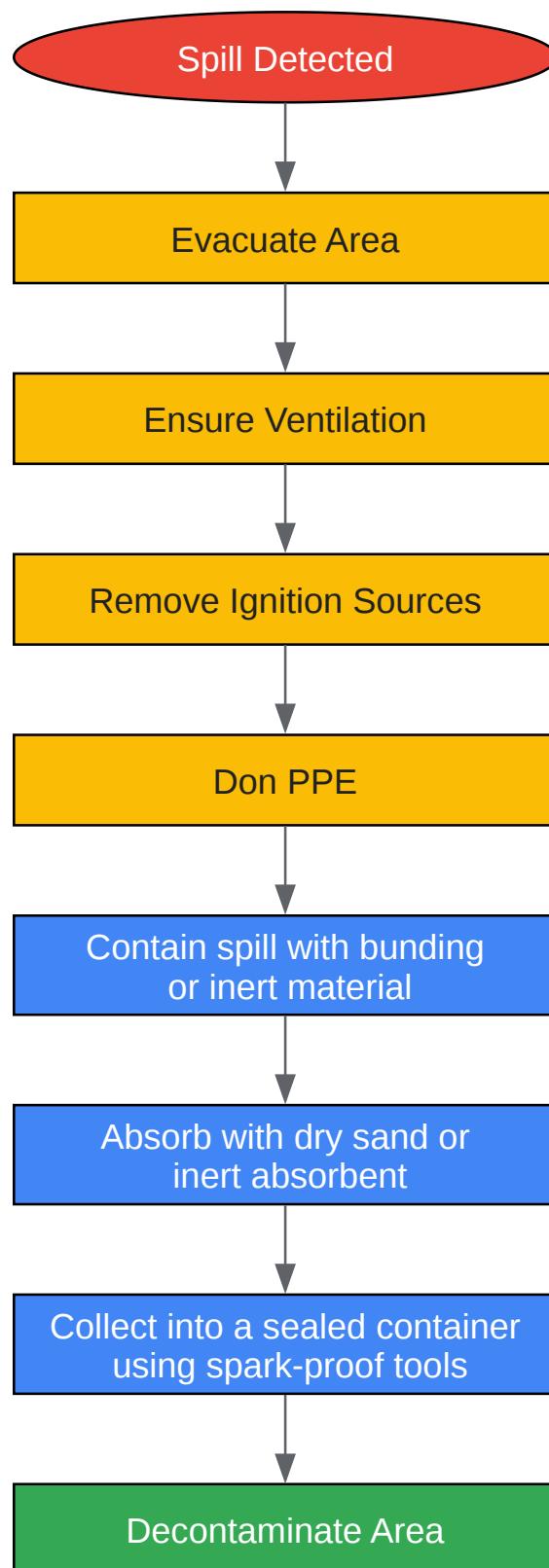
- Inhalation: Remove the individual to fresh air and keep them at rest in a comfortable position for breathing. If the person is not breathing, perform artificial respiration.[4][11] Seek medical attention if you feel unwell.
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water. If skin irritation occurs, seek medical attention.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.
- Ingestion: Immediately call a poison center or doctor. Do NOT induce vomiting due to the risk of aspiration. If vomiting occurs, keep the head low so that vomit will not re-enter the lungs. [4]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO2), alcohol-resistant foam, or dry sand.[9][12] Water may be ineffective in extinguishing the fire but can be used to cool fire-exposed containers.[12]
- Specific Hazards: **Propylcyclohexane** is a flammable liquid that can form explosive mixtures with air. Vapors are heavier than air and may travel to a source of ignition and flash back.[12] Containers may explode when heated.[9][12]
- Protective Equipment for Firefighters: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective clothing.[13][14]

Accidental Release Measures

In the event of a spill, follow a structured response to contain and clean up the material safely. The following workflow illustrates the key steps.



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Caption: Logical workflow for handling a **propylcyclohexane** spill.

- Personal Precautions: Evacuate unnecessary personnel and ensure the area is well-ventilated.[10] Remove all sources of ignition. Wear appropriate personal protective equipment as outlined in Section 3.
- Environmental Precautions: Prevent the product from entering drains or waterways.
- Containment and Cleaning: For small spills, absorb the material with dry sand or another non-combustible inert absorbent. For large spills, create a dike to contain the material. Collect the absorbed material using spark-proof tools and place it into a sealed, airtight container for disposal in accordance with local regulations.

Toxicological Information

While comprehensive toxicological data for **propylcyclohexane** is not readily available in the searched resources, it is known to be a neurotoxin that can cause acute solvent syndrome.[1][6] The primary acute health effect of concern is the risk of aspiration into the lungs if swallowed, which can be fatal. It may also cause skin and eye irritation.[6] There is no information available on chronic exposure effects.[4]

Experimental Protocols

Detailed, step-by-step experimental protocols for toxicological or flammability testing of **propylcyclohexane** were not found within the scope of the safety-focused literature search. Such protocols are typically highly specific to the type of analysis being performed (e.g., acute oral toxicity, flash point determination) and are often based on standardized guidelines from organizations such as the OECD or ASTM. For conducting such tests, it is imperative to consult the specific, relevant testing guidelines and to have them performed by trained professionals in a facility equipped for such studies.

Disposal Considerations

Dispose of **propylcyclohexane** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Waste material should be handled by a licensed waste disposal company. Do not allow the chemical to enter drains or the environment.

This guide is intended to provide essential safety information for the handling of **propylcyclohexane**. It is not exhaustive, and users should always consult the most current Safety Data Sheet (SDS) for this chemical before use. All laboratory personnel must be thoroughly trained on the hazards and safe handling procedures for this and all other chemicals they work with.

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